

Solubility Profile of 2,2-Diethoxypropane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **2,2-Diethoxypropane**

Cat. No.: **B095019**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,2-diethoxypropane** in a wide range of organic solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of this compound is critical. This document presents quantitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Core Data: Solubility of 2,2-Diethoxypropane at 25°C

The solubility of **2,2-diethoxypropane**, a colorless liquid with applications in organic synthesis, has been determined in numerous organic solvents. The following table summarizes the quantitative solubility data at a standard temperature of 25°C, allowing for easy comparison across different solvent classes.

Solvent Category	Solvent	Solubility (g/L) at 25°C[1]
Alcohols	Methanol	1574.67
Ethanol		1136.83
Isopropanol		1036.22
n-Propanol		1074.41
n-Butanol		1015.15
Isobutanol		863.73
sec-Butanol		1141.27
n-Pentanol		617.91
Isopentanol		710.67
n-Hexanol		873.97
n-Octanol		593.2
Ethylene Glycol		321.37
2-Methoxyethanol		1080.65
2-Ethoxyethanol		637.78
Ketones	Acetone	746.92
2-Butanone		779.14
Cyclohexanone		1384.77
Esters	Ethyl Acetate	844.11
Methyl Acetate		801.64
n-Propyl Acetate		479.51
Isopropyl Acetate		496.69
n-Butyl Acetate		552.24
Ethyl Formate		541.37

Ethers	1,4-Dioxane	1471.61
Tetrahydrofuran (THF)		1765.65
Hydrocarbons	Toluene	758.07
n-Hexane		911.78
n-Heptane		630.86
Cyclohexane		1320.18
Chlorinated Solvents	Chloroform	3245.58
Dichloromethane		2637.92
1,2-Dichloroethane		1191.07
Amides	Dimethylformamide (DMF)	995.93
N-Methyl-2-pyrrolidone (NMP)		1470.8
Dimethylacetamide (DMAc)		1132.65
Nitriles	Acetonitrile	847.16
Sulfoxides	Dimethyl Sulfoxide (DMSO)	752.89
Acids	Acetic Acid	1070.58
Glycols	Propylene Glycol	429.03

Experimental Protocol: Determination of Equilibrium Solubility

The following is a detailed methodology for determining the equilibrium solubility of a compound such as **2,2-diethoxypropane** in an organic solvent. This protocol is based on the widely used shake-flask method.

Objective: To determine the saturation concentration of a solute in a solvent at a specific temperature.

Materials:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- The solute (**2,2-diethoxypropane**)
- The selected organic solvent

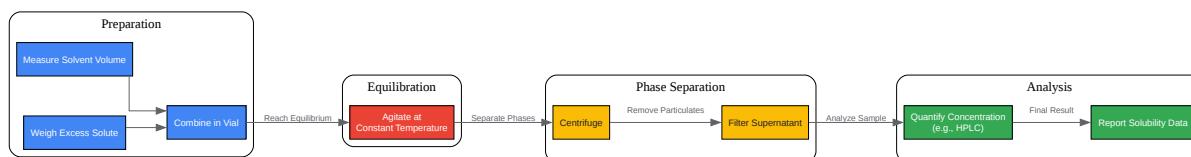
Procedure:

- Preparation of Supersaturated Solution: An excess amount of the solute (**2,2-diethoxypropane**) is added to a known volume of the organic solvent in a sealed vial. The "excess" is to ensure that saturation is reached.
- Equilibration: The vials are placed in a constant temperature shaker and agitated for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary and may need to be determined experimentally, but a period of 24 to 72 hours is common.
- Phase Separation: Once equilibrium is established, the undissolved solid is separated from the saturated solution. This is typically achieved through centrifugation at a controlled temperature, which pellets the excess solid.
- Sample Collection and Filtration: A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn. To ensure no particulate matter is included in the analysis, the sample is then filtered through a chemically inert syringe filter (e.g., PTFE).

- Quantification: The concentration of the solute in the clear, saturated filtrate is determined using a suitable analytical technique. HPLC is a common and accurate method for this purpose. A calibration curve is generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- Data Reporting: The solubility is reported in units of mass per volume (e.g., g/L) or molarity (mol/L) at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2,2-diethoxypropane** in an organic solvent.



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Solubility Determination Workflow

This guide provides essential data and methodologies for professionals working with **2,2-diethoxypropane**. The provided information on solubility and the detailed experimental protocol can aid in the design of experiments, formulation development, and process optimization.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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